

Technical Guide: Sterically Hindered Benzyl Bromides & Isomer Analysis

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Compound of Interest

Compound Name: *1,3-Bis(bromomethyl)-2-tert-butylbenzene*

CAS No.: 90625-77-7

Cat. No.: B14346277

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Executive Summary: The CAS Number Paradox

The specific chemical structure **1,3-Bis(bromomethyl)-2-tert-butylbenzene** represents a highly sterically crowded molecule. While its precursor is known, the bis-brominated derivative is not a standard commercial reagent and lacks a widely established CAS number in public chemical inventories (e.g., PubChem, common catalogs).

Research professionals frequently confuse this structure with its 5-tert-butyl isomer, a fundamental building block in supramolecular chemistry.

Critical CAS Registry Data

Compound Name	Structure Description	CAS Number	Commercial Status
1,3-Bis(bromomethyl)-5-tert-butylbenzene	tert-Butyl group at pos. 5 (meta to both CH ₂ Br)	64726-28-9	Widely Available
1,3-Bis(bromomethyl)-2-tert-butylbenzene	tert-Butyl group at pos. 2 (between both CH ₂ Br)	Not Assigned / Research Only	Theoretical / Synthetic Challenge
2-tert-Butyl-1,3-dimethylbenzene	Precursor (Methyl groups instead of Bromomethyl)	1985-64-4	Available
2-Bromo-1,3-bis(bromomethyl)benzene	Bromo group at pos. 2 (often confused)	25006-88-6	Available

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Analyst Note: If your intent is to synthesize Calixarenes or Macrocycles, you almost certainly require the 5-tert-butyl isomer (CAS 64726-28-9). The 2-tert-butyl isomer is subject to extreme steric strain (the "Molecular Gear" effect), making the introduction of bulky bromine atoms at the benzylic positions synthetically difficult and chemically unstable.

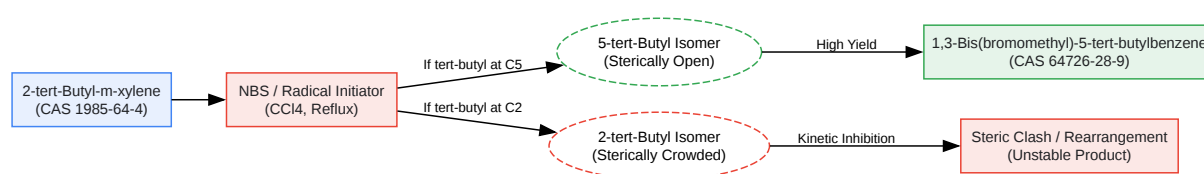
Technical Analysis: The Steric "Gear Effect"

The synthesis of **1,3-bis(bromomethyl)-2-tert-butylbenzene** is governed by severe steric interactions.

- The Precursor: 2-tert-Butyl-1,3-dimethylbenzene (CAS 1985-64-4) exists because the methyl groups are small enough to adopt a conformation that minimizes clash with the central tert-butyl group. This is often described as a "molecular gear" system where rotation is restricted.

- The Bromination Challenge: Radical bromination (Wohl-Ziegler reaction) replaces a hydrogen atom (Van der Waals radius $\sim 1.2 \text{ \AA}$) with a bromine atom ($\sim 1.85 \text{ \AA}$).
- Mechanism of Failure: In the 2-isomer, the tert-butyl group forces the adjacent benzylic carbons out of plane. Adding bromine atoms creates a massive Van der Waals overlap. The transition state for radical abstraction is energetically prohibitive, often leading to:
 - No reaction (recovery of starting material).
 - Rearrangement (migration of the tert-butyl group).
 - Ring bromination instead of benzylic bromination.

Visualizing the Steric Pathway



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Figure 1: Divergent synthetic outcomes based on tert-butyl positioning. The 2-position creates a kinetic dead-end due to steric crowding.

Synthetic Protocol: 1,3-Bis(bromomethyl)-5-tert-butylbenzene

Given the high probability that the 5-isomer (CAS 64726-28-9) is the actual target for functional applications, the following protocol is the industry standard for its synthesis. This method uses N-Bromosuccinimide (NBS) and is self-validating via colorimetric change (succinimide precipitation).

Materials Required

- Substrate: 5-tert-Butyl-m-xylene (CAS 98-19-1)[1]

- Brominating Agent: N-Bromosuccinimide (NBS) (Recrystallized)
- Initiator: Benzoyl Peroxide (BPO) or AIBN
- Solvent: CCl₄ (classic) or Benzene/Trifluorotoluene (greener alternatives)

Step-by-Step Methodology

- Preparation: In a dry round-bottom flask equipped with a reflux condenser and drying tube, dissolve 5-tert-butyl-m-xylene (10 mmol) in dry CCl₄ (50 mL).
- Addition: Add NBS (22 mmol, 2.2 eq). Ensure NBS is finely powdered to maximize surface area.
- Initiation: Add a catalytic amount of Benzoyl Peroxide (0.5 mmol).
- Reaction: Heat the mixture to reflux (77°C) utilizing a tungsten lamp (500W) for photochemical initiation if available, or standard heating mantle.
 - Checkpoint: The reaction is proceeding if the dense, yellow NBS solid floating at the bottom converts to a light, floating white solid (Succinimide).
- Monitoring: Monitor by TLC (Hexane/EtOAc 9:1). The starting material spot should disappear, replaced by the mono-bromide (intermediate) and then the bis-bromide (product).
- Workup:
 - Cool to 0°C to precipitate all succinimide.
 - Filter off the solid succinimide.
 - Evaporate the solvent under reduced pressure.
- Purification: Recrystallize the crude solid from Hexane/Ethanol.
 - Expected Yield: 60-75%
 - Appearance: White crystalline solid.

- Melting Point: 104-106°C.

Applications in Supramolecular Chemistry

The 1,3-bis(bromomethyl)-5-tert-butylbenzene isomer is the "workhorse" for constructing Calixarenes and Cyclophanes.

- **Macrocyclization:** Reacting this dibromide with dithiols or diamines under high-dilution conditions yields macrocycles.
- **Calixarene Modification:** It is used to "cap" the lower rim of calixarenes, locking them into specific conformations (e.g., cone vs. 1,3-alternate).

Comparison of Isomer Utility:

Feature	5-tert-Butyl Isomer (Standard)	2-tert-Butyl Isomer (Theoretical)
Reactivity	High (Benzylic positions exposed)	Low (Benzylic positions shielded)
Conformation	Flexible	Rigid / Distorted
Primary Use	Macrocycle Synthesis, Ligands	Theoretical Steric Studies

References

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- [3. 2,5-dimethylcyclohexanone | CAS#:2816-57-1 | Chemsrcc \[chemsrc.com\]](#)
- [4. molcore.com \[molcore.com\]](#)
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